

Part 1: Executive Technical Summary & Identity Clarification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Bromo-4-(dimethylamino)benzamide

Cat. No.: B12987907

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Critical Note on Chemical Identity: The CAS number 56479-63-1 strictly corresponds to 3-Bromo-4-(dimethylamino)benzaldehyde, not the benzamide derivative. While the user query specifies "benzamide," the CAS registry is the definitive identifier for chemical substance tracking. This guide focuses on the aldehyde (CAS 56479-63-1) as the primary subject, while addressing its conversion to amide derivatives where relevant to medicinal chemistry.

Overview: 3-Bromo-4-(dimethylamino)benzaldehyde is a highly functionalized aromatic building block characterized by three distinct reactive sites:

- Aldehyde (-CHO): A handle for condensation, reductive amination, and oxidation.
- Aryl Bromide (-Br): A site for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).
- Dimethylamino (-NMe₂): A strong electron-donating group that modulates the electronic density of the ring, influencing the reactivity of the other two sites.

Its most prominent application in modern drug discovery is as the core scaffold for Compound 968, a selective allosteric inhibitor of Glutaminase C (GAC), a target critical in cancer

metabolism (glutaminolysis).

Part 2: Chemical Profile & Physical Properties[1]

Property	Data
IUPAC Name	3-Bromo-4-(dimethylamino)benzaldehyde
CAS Number	56479-63-1
Molecular Formula	C ₉ H ₁₀ BrNO
Molecular Weight	228.09 g/mol
Appearance	Pale yellow to off-white solid
Melting Point	82–86 °C (Lit.) [1]
Solubility	Soluble in DCM, DMSO, Methanol; Insoluble in Water
Reactivity Class	Deactivated Aryl Halide (for S _N Ar); Activated Aldehyde

Part 3: Synthetic Protocols & Methodology

Synthesis of 3-Bromo-4-(dimethylamino)benzaldehyde

Context: The synthesis relies on the chemoselective bromination of 4-(dimethylamino)benzaldehyde. The strong ortho/para directing effect of the -NMe₂ group directs the electrophilic bromine to the meta position relative to the aldehyde (which is position 3).

Protocol:

- Reagents: 4-(dimethylamino)benzaldehyde (1.0 eq), N-Bromosuccinimide (NBS, 1.05 eq), Acetonitrile (MeCN) or DMF.
- Setup: Charge a round-bottom flask with 4-(dimethylamino)benzaldehyde and MeCN (0.5 M concentration).

- Addition: Cool the solution to 0°C. Add NBS portion-wise over 30 minutes to avoid over-bromination.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc 4:1).
- Workup: Pour the reaction mixture into ice water. The product often precipitates. Filter the solid. If oil forms, extract with Ethyl Acetate, wash with brine, and dry over Na₂SO₄.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO₂, 10-20% EtOAc in Hexanes).

Application: Synthesis of Glutaminase Inhibitor (Compound 968)

Context: This is the primary pharmaceutical application of CAS 56479-63-1. It involves a multicomponent cyclocondensation. Note that recent structural studies have reassigned Compound 968 as a benzo[c]acridine rather than the historically accepted benzo[c]phenanthridine.

Protocol:

- Reagents: 3-Bromo-4-(dimethylamino)benzaldehyde (1.0 eq), Dimedone (1.0 eq), 2-Naphthylamine (1.0 eq).
- Solvent: Ethanol or 1-Butanol.
- Catalyst: Catalytic amount of InCl₃ or L-proline (optional, improves yield).
- Procedure: Reflux the equimolar mixture in solvent for 6–12 hours.
- Isolation: Cool to room temperature. The precipitate is filtered and washed with cold ethanol to yield the crude inhibitor.

Part 4: Visualization of Synthetic Pathways

The following diagram illustrates the synthesis of the core aldehyde and its divergence into the famous Compound 968 inhibitor and potential amide derivatives (addressing the user's original

query).

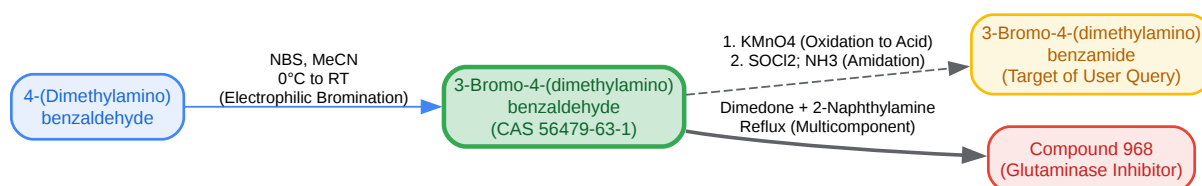


Fig 1. Synthesis of CAS 56479-63-1 and its divergence to Compound 968 vs. Amides.

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Caption: Synthesis workflow showing the bromination of the precursor and subsequent transformation into the bioactive Compound 968 or the amide derivative.

Part 5: Expert Analysis & Structural Controversy

The "Compound 968" Reassignment

For years, researchers believed the reaction between CAS 56479-63-1, dimedone, and 2-naphthylamine produced a benzo[c]phenanthridine. However, recent advanced NMR and X-ray crystallography studies (Reference 1) have structurally reassigned this potent inhibitor to a benzo[c]acridine core.

- Implication for Researchers: When using CAS 56479-63-1 to synthesize 968 standards, be aware that the kinetic product might differ from the thermodynamic product depending on reaction conditions, though the acridine form is now considered the active species.

Cross-Coupling Utility

The bromine at position 3 is sterically hindered by the ortho-dimethylamino group.

- Suzuki-Miyaura: Requires active phosphine ligands (e.g., SPhos, XPhos) to facilitate oxidative addition into the electron-rich, sterically crowded C-Br bond.
- Buchwald-Hartwig: Challenging due to the electron-rich nature of the ring (deactivating for oxidative addition of Pd(0)). High temperatures and strong bases (NaOtBu) are typically required.

Part 6: Safety & Handling (SDS Summary)

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Handle under inert atmosphere (Nitrogen/Argon) if storing for long periods, as benzaldehydes can slowly oxidize to benzoic acids in air.

Part 7: References

- Structural Reassignment of Compound 968:
 - Source: Katt, W. P., et al. (2015). "Structural Reassignment of Compound 968, an Allosteric Glutaminase Inhibitor." ChemRxiv.
 - Link:[\[Link\]](#)
- Glutaminase Inhibition Mechanism:
 - Source: Wang, J. B., et al. (2010). "Targeting mitochondrial glutaminase activity inhibits oncogenic transformation." Cancer Cell, 18(3), 207-219.
 - Link:[\[Link\]](#)
- Chemical Identity & Properties (PubChem):
 - Source: National Center for Biotechnology Information. PubChem Compound Summary for CID 98641, 3-Bromo-4-(dimethylamino)benzaldehyde.[\[1\]](#)
 - Link:[\[Link\]](#)
- Synthesis of Benzaldehyde Derivatives:

- Source: Sigma-Aldrich Technical Bulletin for Benzaldehyde Synthesis.

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Sources

- 1. 3-Bromo-4-(dimethylamino)benzaldehyde | C₉H₁₀BrNO | CID 98641 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Part 1: Executive Technical Summary & Identity Clarification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12987907/docs#part-1-executive-technical-summary-identity-clarification>]

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